

Application Notes and Protocols: 2,5-Furandione, 3-pentyl- in Lubricant Formulations

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Compound of Interest

Compound Name: 2,5-Furandione, 3-pentyl-

Cat. No.: B15467850

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These application notes provide a comprehensive overview of the use of **2,5-Furandione, 3-pentyl-** (also known as pentylsuccinic anhydride) as a multifunctional additive in lubricant formulations. This document details its primary applications, mechanism of action, and includes detailed experimental protocols for its evaluation.

Introduction

2,5-Furandione, 3-pentyl- is a member of the alkenyl succinic anhydride (ASA) family of chemical compounds. ASAs are recognized for their utility as additives in a variety of lubricant types, including engine oils, industrial lubricants, and metalworking fluids.[1] The pentylsuccinic anhydride, with its C5 alkyl chain, is a shorter-chain ASA that offers a unique balance of properties, including good solubility in base oils and effective surface activity.

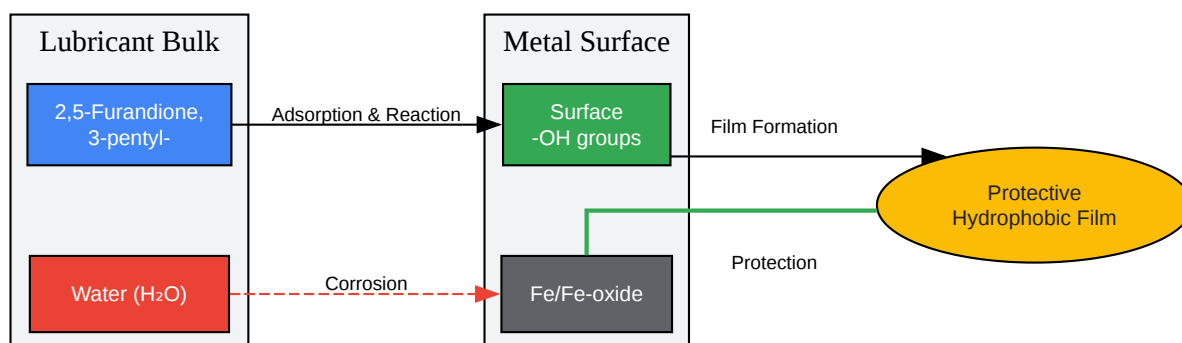
The primary functions of **2,5-Furandione, 3-pentyl-** in lubricant formulations include:

- **Corrosion Inhibition:** It forms a protective film on metal surfaces, preventing corrosive attack from moisture and acidic byproducts.[2]
- **Improved Thermal Stability:** It helps to mitigate the degradation of lubricants at elevated temperatures.

- Dispersancy: It aids in keeping soot and other insoluble particles suspended in the oil, preventing sludge formation.
- Viscosity Modification: While not its primary function, it can contribute to the viscosity characteristics of the formulated lubricant.[3]

Mechanism of Action: Corrosion Inhibition

The anhydride group in **2,5-Furandione, 3-pentyl-** is highly reactive and readily forms esters with hydroxyl groups present on metal surfaces or in water molecules that have contaminated the lubricant. This reaction leads to the formation of a persistent, protective film on the metal surface. The hydrophobic pentyl chain then acts as a barrier, repelling water and preventing it from coming into contact with the metal, thus inhibiting corrosion.



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Caption: Mechanism of corrosion inhibition by **2,5-Furandione, 3-pentyl-**.

Performance Data

The following tables summarize representative performance data for a short-chain alkenyl succinic anhydride, like **2,5-Furandione, 3-pentyl-**, in a mineral oil-based lubricant formulation. The exact performance can vary depending on the base oil, treat rate, and presence of other additives.

Table 1: Corrosion Inhibition Performance

Test Method	Base Oil	Additive Concentration (wt%)	Test Conditions	Result
ASTM D665-A	Group I Mineral Oil	0.0	Distilled Water, 60°C, 24h	Fail (Heavy Rust)
ASTM D665-A	Group I Mineral Oil	0.5	Distilled Water, 60°C, 24h	Pass (No Rust)
ASTM D665-B	Group I Mineral Oil	0.0	Synthetic Seawater, 60°C, 24h	Fail (Heavy Rust)
ASTM D665-B	Group I Mineral Oil	0.5	Synthetic Seawater, 60°C, 24h	Pass (No Rust)

Table 2: Anti-Wear Properties

Test Method	Base Oil	Additive Concentration (wt%)	Test Conditions	Average Wear Scar Diameter (mm)
ASTM D4172	Group II Mineral Oil	0.0	1200 rpm, 40 kg, 75°C, 1h	0.65
ASTM D4172	Group II Mineral Oil	1.0	1200 rpm, 40 kg, 75°C, 1h	0.52

Table 3: Viscosity Modification

Test Method	Base Oil	Additive Concentration (wt%)	Kinematic Viscosity @ 40°C (cSt)	Kinematic Viscosity @ 100°C (cSt)	Viscosity Index
ASTM D445	Group I Mineral Oil	0.0	45.0	6.8	105
ASTM D445	Group I Mineral Oil	2.0	48.2	7.1	108

Table 4: Thermal Stability

Test Method	Base Oil	Additive Concentration (wt%)	Onset of Decomposition (°C)
Thermogravimetric Analysis (TGA)	Group II Mineral Oil	0.0	~240[4]
Thermogravimetric Analysis (TGA)	Group II Mineral Oil	1.0	Increased stability (qualitative)

Experimental Protocols

Synthesis of 2,5-Furandione, 3-pentyl-

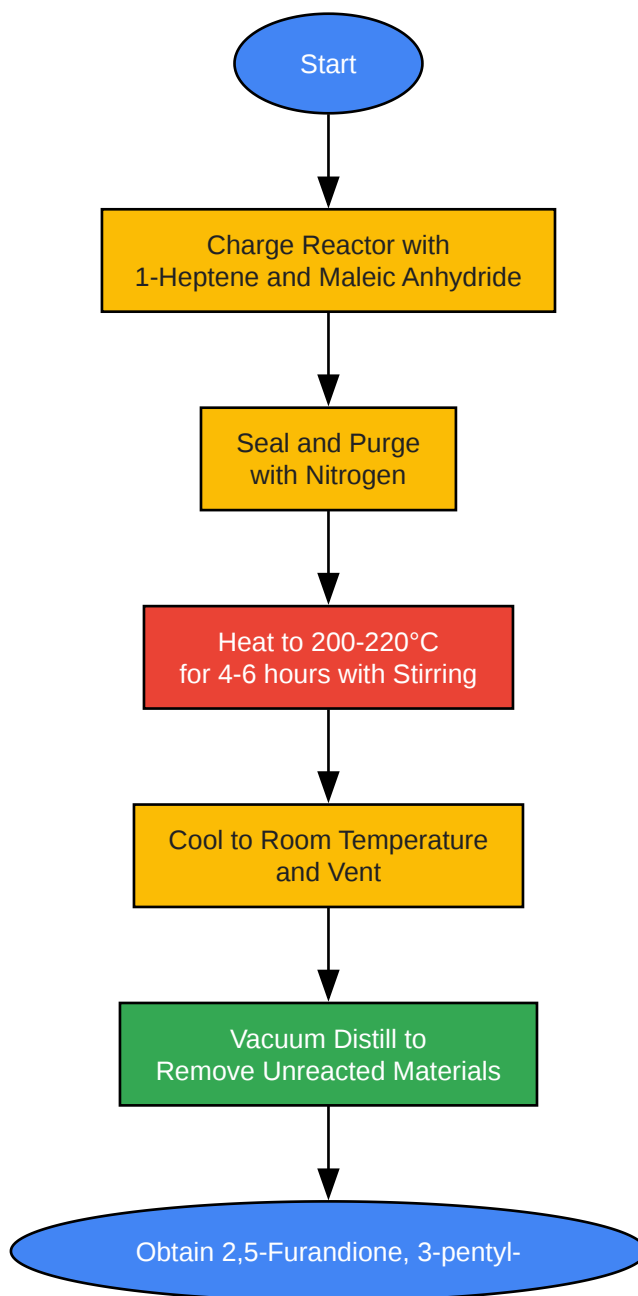
This protocol describes a general method for the synthesis of short-chain alkenyl succinic anhydrides.

Materials:

- 1-Heptene
- Maleic anhydride
- High-pressure reactor with stirrer and temperature control
- Vacuum distillation apparatus

Procedure:

- Charge the high-pressure reactor with a 1.2:1 molar ratio of 1-heptene to maleic anhydride.
- Seal the reactor and purge with an inert gas (e.g., nitrogen).
- Heat the mixture to 200-220°C with constant stirring.
- Maintain the reaction temperature for 4-6 hours.
- Cool the reactor to room temperature and vent any excess pressure.
- Transfer the crude product to a vacuum distillation apparatus.
- Distill under reduced pressure to remove unreacted starting materials.
- The final product, **2,5-Furandione, 3-pentyl-**, is obtained as a viscous liquid.



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Caption: Synthesis workflow for **2,5-Furandione, 3-pentyl-**.

Evaluation of Corrosion Inhibition (ASTM D665)

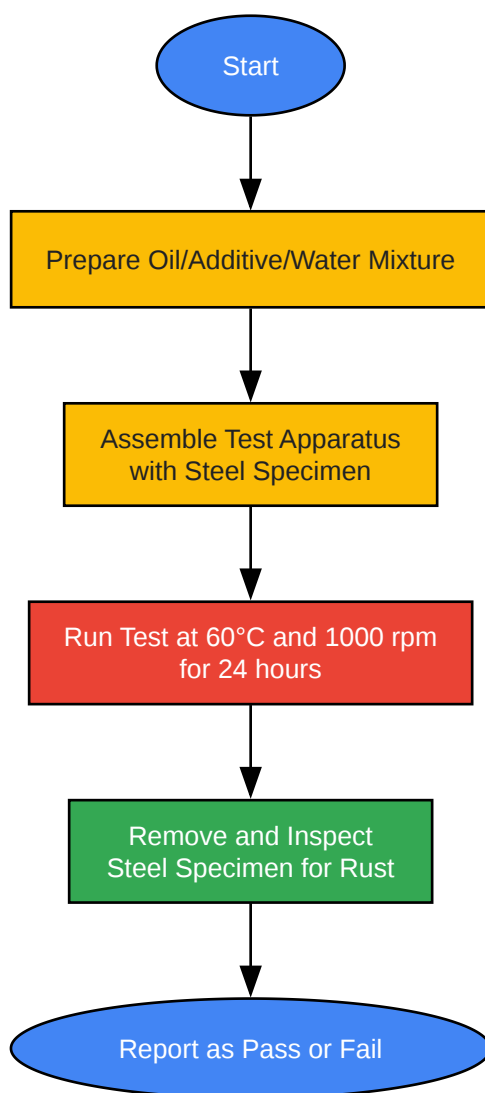
This protocol outlines the procedure for determining the ability of a lubricant to prevent rusting of ferrous parts in the presence of water.[5][6]

Apparatus:

- Rusting test apparatus (beaker, stirrer, specimen holder)
- Polished steel test specimen
- Constant temperature bath

Procedure:

- Prepare a mixture of 300 mL of the test oil containing the desired concentration of **2,5-Furandione, 3-pentyl-** and 30 mL of either distilled water (Procedure A) or synthetic seawater (Procedure B).
- Place the mixture in the test beaker and insert the polished steel specimen.
- Maintain the temperature at 60°C and stir the mixture at 1000 rpm for 24 hours.
- At the end of the test period, remove the steel specimen, wash with a solvent, and visually inspect for any signs of rust.
- The result is reported as "Pass" if no rust is observed or "Fail" if any rust is present.



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Caption: Workflow for ASTM D665 corrosion test.

Evaluation of Anti-Wear Properties (ASTM D4172)

This protocol describes the four-ball wear test, which is used to determine the wear-preventive characteristics of a lubricating fluid.[7][8][9]

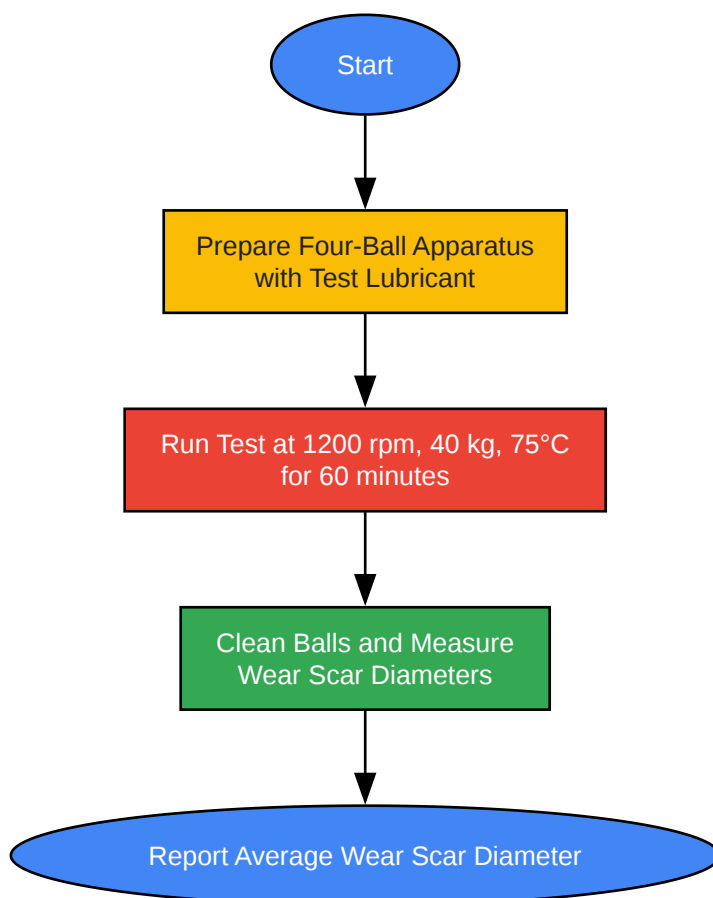
Apparatus:

- Four-ball wear tester
- Four ½-inch steel balls

- Microscope for measuring wear scars

Procedure:

- Secure three steel balls in the ball pot and cover them with the test lubricant containing the desired concentration of **2,5-Furandione, 3-pentyl-**.
- Place the fourth ball in the chuck of the motor-driven spindle.
- Bring the fourth ball into contact with the three stationary balls with a force of 40 kg.
- Rotate the top ball at 1200 rpm for 60 minutes at a temperature of 75°C.
- After the test, clean the three stationary balls and measure the diameter of the wear scars on each ball using a microscope.
- Calculate and report the average wear scar diameter. A smaller diameter indicates better anti-wear performance.



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Caption: Workflow for ASTM D4172 four-ball wear test.

Conclusion

2,5-Furandione, 3-pentyl- is a versatile and effective additive for enhancing the performance of a wide range of lubricants. Its primary benefits as a corrosion inhibitor and anti-wear agent, coupled with its influence on thermal stability and viscosity, make it a valuable component in modern lubricant formulations. The provided protocols offer a standardized approach for evaluating its performance and can be adapted for specific research and development needs. Further investigation into its synergistic effects with other additives can unlock even greater performance enhancements.

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References

- 1. dixiechemical.com [dixiechemical.com]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. escholarship.org [escholarship.org]
- 4. Evaluation of the Effect of Mineral Oil Exposure on Changes in the Structure and Mechanical Properties of Polymer Parts Produced by Additive Manufacturing Techniques | MDPI [mdpi.com]
- 5. US2741597A - Manufacture of alkenyl succinic acid - Google Patents [patents.google.com]
- 6. eurolab.net [eurolab.net]
- 7. Application Note: Characterization of Lubricants for Research and Development, Quality Control and Application Engineering | Bruker [bruker.com]
- 8. jurnaltribologi.mytribos.org [jurnaltribologi.mytribos.org]
- 9. Tribological Testing by 4 Ball Methods | Nye Lubricants [nyelubricants.com]

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